

The Discovery and Development of BPTES: A Technical Guide

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Compound of Interest

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Abstract

Bis-2-(5-phenylacetamido-1,3,4-thiadiazol-2-yl)ethyl sulfide (BPTES) has emerged as a cornerstone in the study of cancer metabolism, serving as a potent and selective allosteric inhibitor of kidney-type glutaminase (GLS1). This technical guide provides a comprehensive timeline of its discovery and development, summarizes key quantitative data, details essential experimental protocols, and visualizes the associated signaling pathways and experimental workflows. This document is intended to be a thorough resource for professionals engaged in cancer research and the development of novel therapeutics targeting metabolic pathways.

Discovery and Development Timeline

The journey of BPTES from its initial synthesis to its current status as a critical research tool has been marked by several key milestones:

- 2002: BPTES is first disclosed in a patent application, though its profound implications for cancer therapy were not yet fully appreciated.^[1]

- 2007: The unique allosteric mechanism by which BPTES inhibits rat kidney-type glutaminase is elucidated, providing a foundational understanding of its mode of action.
- 2010: A pivotal study by Seltzer and colleagues demonstrates the potent anti-proliferative effects of BPTES in glioblastoma cells harboring mutations in isocitrate dehydrogenase 1 (IDH1), establishing a clear link between glutaminase inhibition and a specific cancer genotype.[2]
- 2012: Research efforts focus on the synthesis and structure-activity relationships (SAR) of BPTES analogs, aiming to enhance its pharmacological properties.
- 2014: The co-crystal structure of BPTES bound to GLS1 is resolved, offering a detailed molecular view of its allosteric binding at the tetramer interface, which locks the enzyme in an inactive state.[3]
- 2016: To address the challenge of BPTES's poor aqueous solubility, a nanoparticle formulation (BPTES-NPs) is engineered. This advanced delivery system demonstrates improved pharmacokinetics and superior anti-tumor efficacy in preclinical models of pancreatic cancer.[4]
- 2023: The synthesis of a carbon-11 labeled version of BPTES ([11C-carbonyl]BPTES) is achieved, enabling its use as a positron emission tomography (PET) imaging agent to non-invasively study its biodistribution and target engagement in living subjects.[5][6]

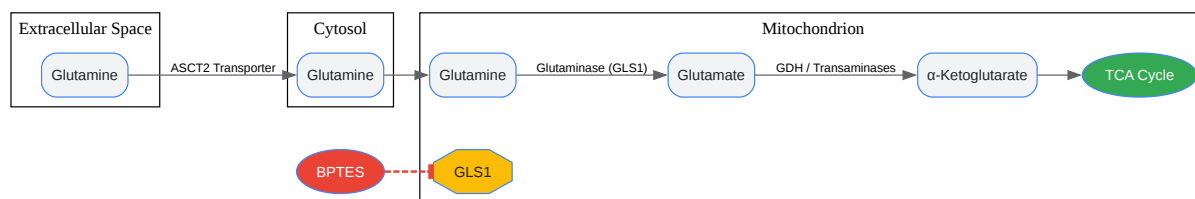
Quantitative Data Summary

The following table summarizes key quantitative parameters that define the potency and efficacy of BPTES from various preclinical studies.

Parameter	Value	Experimental System	Reference(s)
IC50	0.16 μ M	Recombinant human GLS1	[7]
2.4 μ M	Pancreatic Ductal Adenocarcinoma cell lines	[4][8]	
~300 nM (no significant growth inhibition)	Murine hepatocellular carcinoma (mHCC 3–4) cells	[3]	
In Vivo Efficacy	Prolonged median survival	LAP/MYC transgenic mouse model of hepatocellular carcinoma	[4]
Approximately 50% tumor growth inhibition	P493 human B cell lymphoma xenograft model	[3]	
Significant tumor growth attenuation	Patient-derived pancreatic cancer orthotopic xenograft (using BPTES-NPs)	[4]	

Signaling Pathway and Mechanism of Action

BPTES exerts its effects by targeting a central node of cancer cell metabolism: glutaminolysis. In many transformed cells, a state of "glutamine addiction" develops, where the cells become highly dependent on the catabolism of glutamine for energy and biosynthetic precursors. The initial and rate-limiting step of this pathway is the conversion of glutamine to glutamate, a reaction catalyzed by glutaminase (GLS). Glutamate is subsequently converted to the tricarboxylic acid (TCA) cycle intermediate α -ketoglutarate. By allosterically binding to and stabilizing an inactive tetrameric conformation of GLS1, BPTES effectively severs this critical metabolic lifeline, leading to reduced cancer cell proliferation and, in certain contexts, apoptosis.



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Caption: The glutaminolysis pathway and the allosteric inhibition of GLS1 by BPTES.

Detailed Experimental Protocols

This section provides detailed methodologies for key experiments frequently employed in the evaluation of BPTES and its analogs.

Chemical Synthesis of BPTES

The synthesis of BPTES is a multi-step process that has been well-documented in the literature.^{[3][9][10]}

Step 1: Synthesis of 5,5'-(Thiobis(ethane-2,1-diyl))bis(1,3,4-thiadiazol-2-amine)

- In a round-bottom flask, combine 3,3'-thiodipropanoic acid and thiosemicarbazide.
- Carefully add phosphorous oxychloride dropwise to the mixture under stirring.
- Heat the reaction mixture to 100°C for 5 hours.
- After cooling to room temperature, slowly pour the reaction mixture onto crushed ice.
- Neutralize the aqueous solution with 5M NaOH to a pH greater than 11 to precipitate the product.

- Collect the solid precipitate by vacuum filtration, wash thoroughly with deionized water and ethanol, and dry under vacuum.[3]

Step 2: Synthesis of Bis-2-(5-phenylacetamido-1,3,4-thiadiazol-2-yl)ethyl sulfide (BPTES)

- Dissolve the product from Step 1 and triethylamine in anhydrous N,N-dimethylformamide (DMF).
- Add phenylacetyl chloride dropwise to the solution while stirring at room temperature.
- Continue stirring for 12 hours.
- Quench the reaction by adding deionized water.
- Remove the DMF under reduced pressure.
- Collect the resulting precipitate by filtration, wash with deionized water, and dry to yield the final BPTES product.[3]

In Vitro Glutaminase Activity Assay

This colorimetric assay measures the enzymatic activity of GLS1 and its inhibition by BPTES.
[1]

- Dispense 2 μ L of BPTES dissolved in DMSO into the wells of a 96-well microplate.
- Prepare a working solution of recombinant human glutaminase in assay buffer.
- Add 100 μ L of the enzyme solution to each well and mix thoroughly.
- Pre-incubate the plate at room temperature for 20 minutes to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding 50 μ L of a 7 mM L-glutamine solution.
- Incubate the plate at room temperature for 90 minutes.
- Terminate the reaction and measure the amount of glutamate produced. This is typically done using a coupled enzyme reaction with glutamate dehydrogenase, where the production of NADH is monitored spectrophotometrically at 340 nm.



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Caption: A typical workflow for an in vitro glutaminase activity assay.

Cell Proliferation (IC₅₀ Determination) Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a common method to determine the half-maximal inhibitory concentration (IC₅₀) of BPTES.

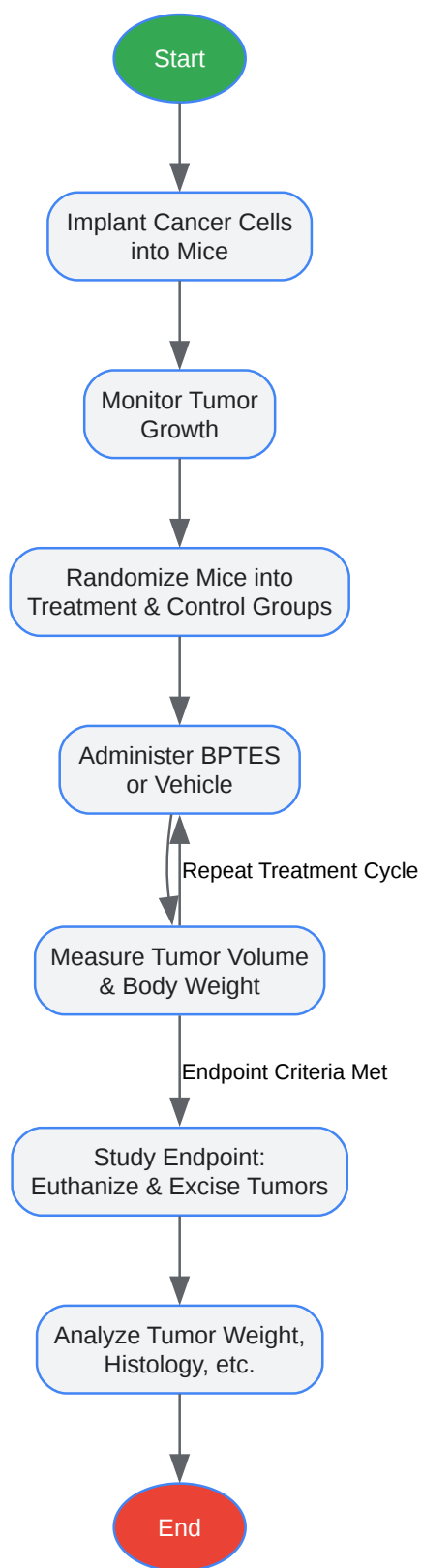
- Seed cancer cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with a serial dilution of BPTES (typically ranging from nanomolar to micromolar concentrations). Include a vehicle-only control (e.g., DMSO).
- Incubate the cells for a defined period (e.g., 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals by metabolically active cells.
- Solubilize the formazan crystals by adding a solubilization solution (e.g., DMSO or a detergent-based buffer).
- Measure the absorbance of each well at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each BPTES concentration relative to the vehicle control and plot the dose-response curve to determine the IC₅₀ value.

In Vivo Tumor Xenograft Study

This protocol provides a framework for assessing the anti-cancer efficacy of BPTES in a murine xenograft model.^{[3][4]}

- Implant a suspension of cancer cells subcutaneously into the flank of immunocompromised mice (e.g., nude or SCID mice).

- Monitor the mice regularly for tumor formation and growth.
- Once tumors reach a predetermined size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Administer BPTES or a vehicle control according to a predefined dosing schedule and route of administration (e.g., intraperitoneal injection daily).
- Measure tumor dimensions with calipers at regular intervals (e.g., twice weekly) and calculate tumor volume.
- Monitor the body weight and overall health of the mice throughout the study.
- At the conclusion of the experiment, euthanize the mice and excise the tumors for weighing and further downstream analyses (e.g., immunohistochemistry, metabolomics).



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Caption: A generalized workflow for conducting an in vivo tumor xenograft study with BPTES.

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